

commercial availability of 3-Hydroxykynurenine- $^{13}\text{C}_3,^{15}\text{N}$ analytical standard

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Compound of Interest

Compound Name: 3-Hydroxykynurenine- $^{13}\text{C}_3,^{15}\text{N}$

Cat. No.: B15557196

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An In-Depth Technical Guide to the Commercial Availability and Application of 3-Hydroxykynurenine- $^{13}\text{C}_3,^{15}\text{N}$ Analytical Standard

For researchers, scientists, and drug development professionals investigating the kynurenine pathway's role in health and disease, the use of stable isotope-labeled internal standards is crucial for accurate quantification of metabolites. This guide provides a comprehensive overview of the commercial availability and application of 3-Hydroxykynurenine- $^{13}\text{C}_3,^{15}\text{N}$, a key analytical standard for mass spectrometry-based studies.

Commercial Availability

The 3-Hydroxykynurenine- $^{13}\text{C}_3,^{15}\text{N}$ analytical standard is available from several reputable suppliers. This stable isotope-labeled compound is intended for use as an internal standard in the quantitative analysis of 3-Hydroxykynurenine.[1] Below is a summary of the commercially available products and their specifications.

Supplier	Product Name	Catalog No.	Isotopic Purity	Chemical Purity	Molecular Formula	Molecular Weight	Form	Storage
Sigma-Aldrich	3-Hydroxy-DL-kynurenine-(α,β,γ - $^{13}\text{C}_3,\alpha$ -amino- ^{15}N)	903450	≥ 98 atom %	$\geq 95\%$ (CP)	$^{13}\text{C}_3\text{C}_7\text{H}_{12}^{15}\text{NN}_2\text{O}_4$	228.18	Powder	-20°C
Cambri dge Isotope Laborat ories, Inc. (Distrib uted by Eurisot op)	DL-3-HYDROXYKYNURENINE (1,2,3- $^{13}\text{C}_3$, 98%; α -amino- ^{15}N , 98%)	CNLM-10399	98%	95%	$\text{C}_7\text{C}_3\text{H}_{12}\text{NNO}_4$	228.18	Neat	-20°C, Protect from light
MedCh emExpr ess	3-Hydroxykynurenine- $^{13}\text{C}_3,^{15}\text{N}$	HY-133039S	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified
BOC Science s	3-Hydroxy-DL-kynurenine-(α,β,γ -	BLP-005729	Not Specified	Not Specified	$[\text{C}^{13}]_3\text{C}_7\text{H}_{12}[\text{N}^{15}]\text{NO}_4$	228.18	Not Specified	Not Specified

[¹³C₃], α-
amino-
[¹⁵N])

Experimental Protocols: Quantification of 3-Hydroxykynurenine in Biological Samples

The following is a generalized protocol for the quantification of 3-Hydroxykynurenine in biological matrices such as plasma, serum, or cerebrospinal fluid (CSF) using a stable isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. This protocol is a composite of methodologies described in the scientific literature and should be optimized for specific instrumentation and sample types.

Materials and Reagents

- 3-Hydroxykynurenine (unlabeled analytical standard)
- 3-Hydroxykynurenine-¹³C₃, ¹⁵N (internal standard)
- Formic acid (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Ultrapure water
- Biological matrix (e.g., plasma, CSF)
- Protein precipitation solvent (e.g., 10% trichloroacetic acid or acetonitrile with 1% formic acid)

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL):

- Prepare a 1 mg/mL stock solution of unlabeled 3-Hydroxykynurenine in a suitable solvent (e.g., methanol or 0.1 M HCl).
- Prepare a 1 mg/mL stock solution of 3-Hydroxykynurenine- $^{13}\text{C}_3$, ^{15}N in the same solvent.
- Working Standard Solutions:
 - Prepare a series of working standard solutions of unlabeled 3-Hydroxykynurenine by serial dilution of the primary stock solution to create a calibration curve (e.g., 0.1 to 250 nM).
 - Prepare a working internal standard solution (e.g., 100 ng/mL) by diluting the 3-Hydroxykynurenine- $^{13}\text{C}_3$, ^{15}N primary stock solution.

Sample Preparation

- Thawing: Thaw biological samples on ice.
- Spiking: To 100 μL of each sample, standard, and quality control, add a fixed volume (e.g., 10 μL) of the working internal standard solution.
- Protein Precipitation:
 - Add a volume of cold protein precipitation solvent (e.g., 200 μL of acetonitrile with 1% formic acid).
 - Vortex thoroughly for 1 minute.
- Centrifugation: Centrifuge the samples at a high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a new microcentrifuge tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A reversed-phase C18 or biphenyl column is commonly used.

- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
- Gradient: A typical gradient would start with a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analyte, and then return to the initial conditions for re-equilibration.
- Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-10 μL .
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - 3-Hydroxykynurenine (Analyte): The precursor ion (Q1) is the protonated molecule $[\text{M}+\text{H}]^+$ (m/z 225.1). The product ion (Q3) is a specific fragment, for example, m/z 207.1 or m/z 179.1.
 - 3-Hydroxykynurenine- $^{13}\text{C}_3,^{15}\text{N}$ (Internal Standard): The precursor ion (Q1) is $[\text{M}+4+\text{H}]^+$ (m/z 229.1). The product ion (Q3) will have a corresponding mass shift.
 - Instrument Parameters: Optimize parameters such as capillary voltage, source temperature, desolvation gas flow, and collision energy for maximum signal intensity.

Data Analysis

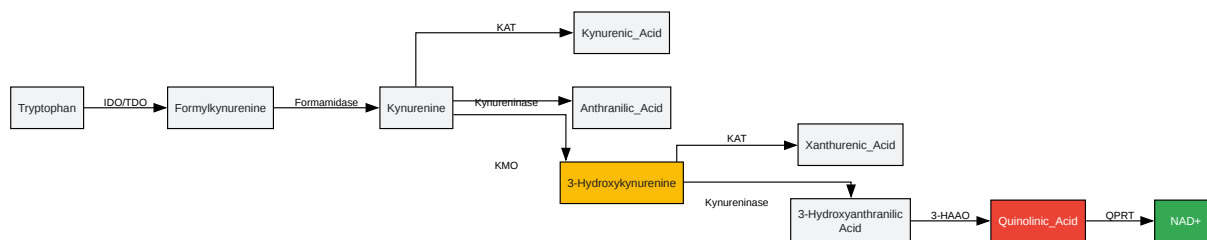
- Peak Integration: Integrate the peak areas for both the analyte and the internal standard for each sample, calibrator, and quality control.
- Ratio Calculation: Calculate the ratio of the analyte peak area to the internal standard peak area.

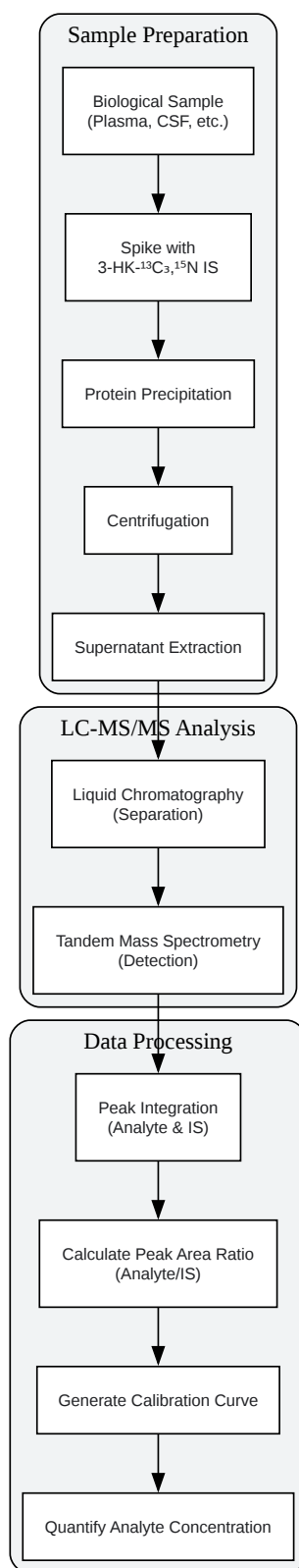
- **Calibration Curve:** Generate a calibration curve by plotting the peak area ratio against the concentration of the unlabeled 3-Hydroxykynurenine standards. A linear regression with 1/x weighting is commonly used.
- **Quantification:** Determine the concentration of 3-Hydroxykynurenine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Kynurenine Pathway

The following diagram illustrates the kynurenine pathway, a major metabolic route for tryptophan, highlighting the position of 3-Hydroxykynurenine.





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References

- 1. 3-Hydroxy-DL-kynurenine-(α,β,γ - $^{13}\text{C}_3,\alpha$ -amino- ^{15}N) ≥ 98 atom %, $\geq 95\%$ (CP) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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